

Technical Guide: Differentiating CAS 26191-63-9 and CAS 6257-49-4

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Compound of Interest

Compound Name: 2-(Benzylamino)butan-1-ol

CAS No.: 26020-80-4

Cat. No.: B3034963

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Critical Control Points in Chiral Drug Synthesis

Executive Summary

The distinction between CAS 26191-63-9 and CAS 6257-49-4 is a matter of stereochemistry with profound pharmaceutical implications. Both CAS numbers refer to the enantiomers of 2-benzylamino-1-butanol, a critical intermediate in the synthesis of the anti-tuberculosis drug Ethambutol.

- CAS 26191-63-9: The (S)-(+)-enantiomer.^{[1][2][3]} This is the required intermediate for synthesizing the pharmacologically active and safe form of Ethambutol.
- CAS 6257-49-4: The (R)-(-)-enantiomer.^{[2][4]} This is the undesired impurity. Its presence leads to the formation of (R,R)-Ethambutol, a known neurotoxin responsible for optic neuritis and blindness.

For drug development professionals, strict chiral purity control of CAS 26191-63-9 is a critical quality attribute (CQA) to ensure patient safety.

Chemical Identity & Structural Analysis

At a molecular level, these two compounds are non-superimposable mirror images. While their scalar physical properties (boiling point, solubility in achiral solvents) are identical, their interaction with polarized light and biological systems is opposite.

Comparative Data Table

Feature	CAS 26191-63-9	CAS 6257-49-4
Chemical Name	(S)-(+)-2-Benzylamino-1-butanol	(R)-(-)-2-Benzylamino-1-butanol
Stereochemistry	(S) Configuration	(R) Configuration
Optical Rotation	Dextrorotatory (+)	Levorotatory (-)
Molecular Formula	C ₁₁ H ₁₇ NO	C ₁₁ H ₁₇ NO
Molecular Weight	179.26 g/mol	179.26 g/mol
Role in Pharma	Key Precursor for Ethambutol	Critical Impurity (Toxic Precursor)
Physical State	Viscous liquid or low-melting solid	Viscous liquid or low-melting solid

Stereochemical Visualization

The following diagram illustrates the mirror-image relationship and the specific spatial arrangement that dictates their biological activity.

Caption: Stereochemical inversion between the (S)-enantiomer (Safe Precursor) and (R)-enantiomer (Toxic Precursor).

Biological & Pharmacological Implications

The primary reason for distinguishing these CAS numbers lies in the synthesis of Ethambutol, a bacteriostatic antimycobacterial drug.

The Mechanism of Toxicity

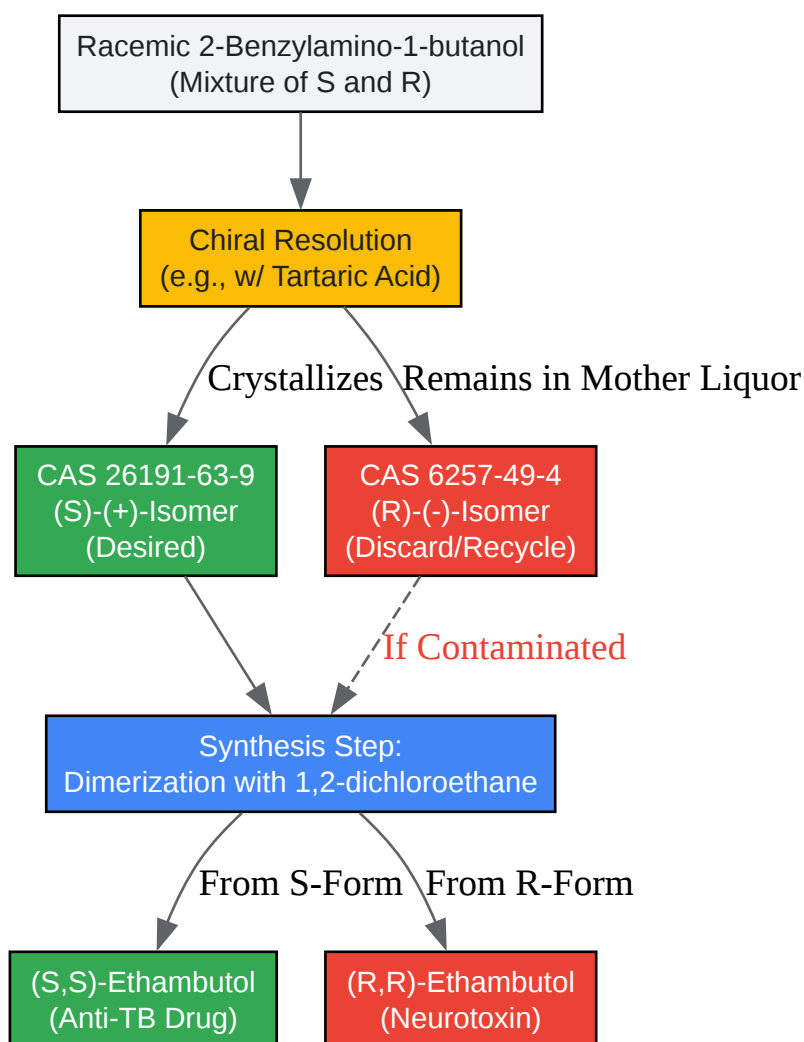
Ethambutol acts by inhibiting arabinosyl transferase, disrupting the mycobacterial cell wall.

- From CAS 26191-63-9 (S-isomer): Yields (S,S)-Ethambutol.[\[1\]](#)[\[2\]](#) This isomer effectively targets the bacteria with a high therapeutic index.
- From CAS 6257-49-4 (R-isomer): Yields (R,R)-Ethambutol.[\[2\]](#)[\[4\]](#) This isomer lacks potent antibacterial activity but possesses high affinity for human mitochondrial proteins in the optic nerve. This leads to optic neuritis, causing color blindness (red-green) and potential permanent vision loss.

Synthesis Pathway & Risk

The benzyl group in these molecules often serves as a handle for chiral resolution. Racemic 2-amino-1-butanol is reacted with benzaldehyde (and reduced) or benzyl chloride to form the benzylamino derivative. This derivative is then resolved using chiral acids (e.g., L-tartaric acid).
[\[5\]](#)

Protocol Insight: If the resolution step is incomplete, CAS 6257-49-4 will contaminate the batch.



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Caption: The divergence in synthesis where the choice of CAS number determines the drug's safety profile.

Analytical Differentiation Protocols

Since these enantiomers have identical boiling points and refractive indices, standard QC methods like GC-MS or simple NMR are insufficient without chiral modification.

Method 1: Polarimetry (Specific Rotation)

This is the most rapid identification method for raw materials.

- Instrument: Digital Polarimeter (Sodium D-line, 589 nm).

- Solvent: Ethanol or Water (Check specific CoA, usually Ethanol).
- Acceptance Criteria:
 - CAS 26191-63-9: Must show a positive (+) specific rotation (e.g.,
to
, concentration dependent).
 - CAS 6257-49-4: Will show a negative (-) specific rotation of equal magnitude.

Method 2: Chiral HPLC (High-Performance Liquid Chromatography)

For determining Enantiomeric Excess (ee%), a chiral stationary phase is required.

Recommended Protocol:

- Column: Chiralcel OD-H or Chiralpak AD-H (Polysaccharide-based).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90:10:0.1).
 - Note: Diethylamine is added to suppress peak tailing of the amine.
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 254 nm (detecting the benzyl ring).
- Result: The two CAS numbers will elute at distinct retention times. You must inject a racemic standard to establish the retention time for the (R) impurity (CAS 6257-49-4) to quantify it in your (S) sample.

Regulatory & Compliance

When sourcing CAS 26191-63-9 for pharmaceutical use:

- Specification Limits: The content of CAS 6257-49-4 must typically be < 0.1% or < 0.5% depending on the stage of synthesis and the final drug product specification (ICH Q3A/Q3B

guidelines).

- Documentation: Suppliers must provide a Certificate of Analysis (CoA) explicitly stating the Specific Rotation and Chiral Purity (ee%). A CoA listing only "Purity (GC)" is insufficient as it does not detect the wrong enantiomer.

Summary Checklist for Researchers

Verify CAS: Ensure the purchase order specifies 26191-63-9.[4]

Check Sign: Confirm the optical rotation is (+) upon receipt.

Chiral Screen: Run a chiral HPLC method if the material is for GMP manufacturing.

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